Vitronectin's Multifaceted Role in Cancer Progression: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Vn protein*
CAS No.:	*182299-68-9*
Cat. No.:	*B1169853*

Get Quote

Vitronectin, a key glycoprotein in the extracellular matrix (ECM), is increasingly recognized for its significant and varied roles in the progression of numerous cancers. Its impact on tumor growth, metastasis, and patient prognosis differs across various cancer types, making a comparative study essential for researchers, scientists, and drug development professionals. This guide provides an objective comparison of vitronectin's function in several major cancers, supported by experimental data and detailed methodologies.

Vitronectin Expression and Prognostic Significance Across Cancer Types

The expression level of vitronectin and its correlation with patient outcomes present a complex picture that varies depending on the cancer type. While often associated with poor prognosis, the specific clinical implications differ.

© 2026 BenchChem. All rights reserved.

Cancer Type	Vitronectin Expression Level	Correlation with Prognosis	Key Findings
Breast Cancer	Elevated serum levels, particularly in early stages (0-I).[1] Amplified copy number in some breast cancer cell lines.[2]	Higher vitronectin levels are associated with lower survival rates.[3][4] Serum vitronectin may serve as an early diagnostic biomarker, especially when combined with CEA and CA15-3.[1]	Serum vitronectin levels are significantly higher in early-stage breast cancer compared to healthy individuals or those with benign lesions.[1] The PI3K/AKT signaling pathway has been identified as a modulator of vitronectin expression in breast cancer cell lines.[4][5]
Glioblastoma	Highly expressed in glioblastoma tumors.[6][7][8][9] Not detected in low-grade astroglial tumors or normal brain tissue.[7][8][9]	Acts as a marker for highly malignant astrocytomas.[6]	Vitronectin, in conjunction with its receptor integrin αvβ3, facilitates a key cell adhesion mechanism that may promote the invasion of glioblastoma cells into normal brain tissue.[7][8][9]
Colorectal Cancer	Found in the stroma of tumors, but not in adjacent normal colon tissue.[10] Significantly upregulated in cancer-associated fibroblasts (CAFs).[11][12]	Correlates with poor prognosis.[11][12]	Tumor-derived stromal cells are a source of vitronectin synthesis and secretion.[10] CAF-derived vitronectin promotes CRC progression and immunosuppression by enhancing FAK phosphorylation and

© 2026 BenchChem. All rights reserved.

			upregulating SLC6A8 expression in cancer cells and macrophages.[11][12]
Melanoma	High serum levels in melanoma patients compared to healthy controls.[13]	Serum levels of vitronectin, along with dermcidin, can predict metastatic progression in early-stage melanoma.[13]	Increased expression of the αvβ3 integrin on metastatic melanoma cells correlates with increased adhesion to vitronectin in lymph nodes, suggesting a role in lymphatic dissemination.[14][15]
Prostate Cancer	Lower expression in prostate cancer tissues and sera compared to benign prostatic hyperplasia (BPH).[16]	Serum vitronectin levels may serve as a potential marker for diagnosis and assessing disease progression and metastasis.[16]	The combination of serum vitronectin and PSA detection improves the diagnostic accuracy for prostate cancer.[16]
Lung Cancer	No statistically significant difference in vitronectin expression between lung cancer and non-cancer subjects in one study.[17] However, another study identified vitronectin as a potential biomarker for radiation-induced lung toxicity in non-small cell lung cancer patients.[18]	The prognostic role is not definitively established and may be context-dependent (e.g., in the context of radiotherapy).	Vitronectin is present in the bronchial submucosal glands and is secreted by the A549 lung adenocarcinoma cell line.[17] It may play a role in radiation-induced lung fibrosis.[18][19]

© 2026 BenchChem. All rights reserved.

Key Signaling Pathways Involving Vitronectin in Cancer

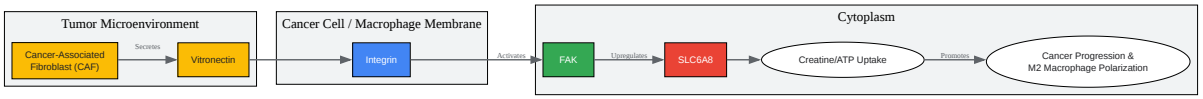
Vitronectin primarily exerts its influence on cancer cells through interactions with integrin receptors, particularly the αvβ3 integrin. This binding triggers downstream signaling cascades that regulate cell adhesion, migration, proliferation, and survival.

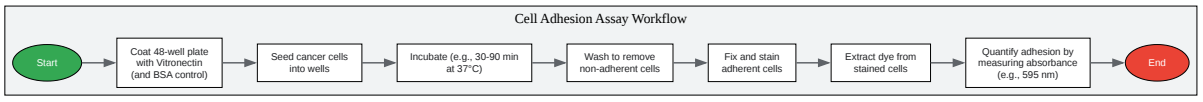


Click to download full resolution via product page

Vitronectin-Integrin αvβ3 signaling in breast cancer.[20]

In breast cancer, the interaction between vitronectin and integrin αvβ3 can activate mTOR signaling through integrin-linked kinase (ILK), promoting protein synthesis and subsequent cell invasion, particularly under hypoxic conditions.[20]





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Vitronectin: a promising breast cancer serum biomarker for early diagnosis of breast cancer in patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Functional role of vitronectin in breast cancer | PLOS One [journals.plos.org]
- 3. Functional role of vitronectin in breast cancer | PLOS One [journals.plos.org]
- 4. Functional role of vitronectin in breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Functional role of vitronectin in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Vitronectin in the Malignancy of Glioblastoma - Candece Gladson [grantome.com]
- 7. JCI - Glioblastoma expression of vitronectin and the alpha v beta 3 integrin. Adhesion mechanism for transformed glial cells. [jci.org]
- 8. Glioblastoma expression of vitronectin and the alpha v beta 3 integrin. Adhesion mechanism for transformed glial cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. [PDF] Glioblastoma expression of vitronectin and the alpha v beta 3 integrin. Adhesion mechanism for transformed glial cells. | Semantic Scholar [semanticscholar.org]
- 10. Vitronectin in colorectal adenocarcinoma--synthesis by stromal cells in culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The Role of CAF-derived Vitronectin in Promoting Colorectal Cancer Progression and Immunosuppression - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Vitronectin and dermcidin serum levels predict the metastatic progression of AJCC I–II early-stage melanoma - PMC [pmc.ncbi.nlm.nih.gov]
- 14. JCI - Human melanoma cells derived from lymphatic metastases use integrin alpha v beta 3 to adhere to lymph node vitronectin. [jci.org]
- 15. Attachment, spreading and migration of melanoma cells on vitronectin. The rôle of alpha V beta 3 and alpha V beta 5 integrins - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 16. Evaluation of Vitronectin Expression in Prostate Cancer and the Clinical Significance of the Association of Vitronectin Expression with Prostate Specific Antigen in Detecting Prostate Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. publications.ersnet.org [publications.ersnet.org]
- 18. The positive role of vitronectin in radiation induced lung toxicity: the in vitro and in vivo mechanism study - PMC [pmc.ncbi.nlm.nih.gov]
- 19. The positive role of vitronectin in radiation induced lung toxicity: the in vitro and in vivo mechanism study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. aacrjournals.org [aacrjournals.org]

- To cite this document: BenchChem. [Vitronectin's Multifaceted Role in Cancer Progression: A Comparative Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169853/docs#vitronectin-s-multifaceted-role-in-cancer-progression-a-comparative-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.